Proper Disposal of 2-Chlorobenzoic acid-13C6: A Step-by-Step Guide

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Compound of Interest

Compound Name:	*2-Chlorobenzoic acid-13C6*
CAS No.:	*125970-63-0*
Cat. No.:	*B3333695*

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents like **2-Chlorobenzoic acid-13C6** are paramount for ensuring laboratory safety and environmental protection. This guide provides essential, step-by-step procedures for the safe disposal of this compound, in line with established safety protocols.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, it is crucial to handle **2-Chlorobenzoic acid-13C6** with appropriate personal protective equipment (PPE). This compound is harmful if swallowed, causes skin irritation, and can lead to serious eye damage.[1] It is also considered harmful to aquatic life.

Required Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.[2][3]
- Hand Protection: Use protective gloves.[3][4]
- Skin and Body Protection: Wear suitable protective clothing to prevent skin exposure.[3][4]

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- Respiratory Protection: If dust is generated, use a NIOSH/MSHA or European Standard EN 136 approved respirator.[3]

Step-by-Step Disposal Protocol

The disposal of **2-Chlorobenzoic acid-13C6** must adhere to national and local regulations for hazardous waste. Do not dispose of this chemical with household garbage or allow it to enter the sewage system.[5]

- Waste Identification and Segregation:
  - Clearly label a dedicated waste container for "**2-Chlorobenzoic acid-13C6** and related waste."
  - Do not mix this waste with other chemical waste streams to avoid unforeseen reactions.
- Container Management:
  - Use the original container for disposal whenever possible.
  - If using a different container, ensure it is chemically compatible, properly sealed, and clearly labeled.
  - Handle uncleaned, empty containers as you would the product itself.
- Collection of Waste:
  - For solid waste (e.g., residual powder), carefully sweep it into the designated waste container. Avoid generating dust.[2]
  - For contaminated materials (e.g., gloves, weighing paper), place them in the same designated waste container.
- Storage of Waste:
  - Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and strong bases.[2][6]

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- Ensure the storage area is secure and accessible only to authorized personnel.

- Final Disposal:
  - Arrange for the collection and disposal of the waste through an approved and licensed hazardous waste disposal company.
  - Provide the disposal company with a copy of the Safety Data Sheet (SDS) for **2-Chlorobenzoic acid-13C6**.
  - Dispose of the contents and container in accordance with all applicable local, state, and federal regulations.[7]

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for 2-Chlorobenzoic acid. Note that the toxicological data is based on the non-isotopically labeled analogue, 2-Chlorobenzoic acid.

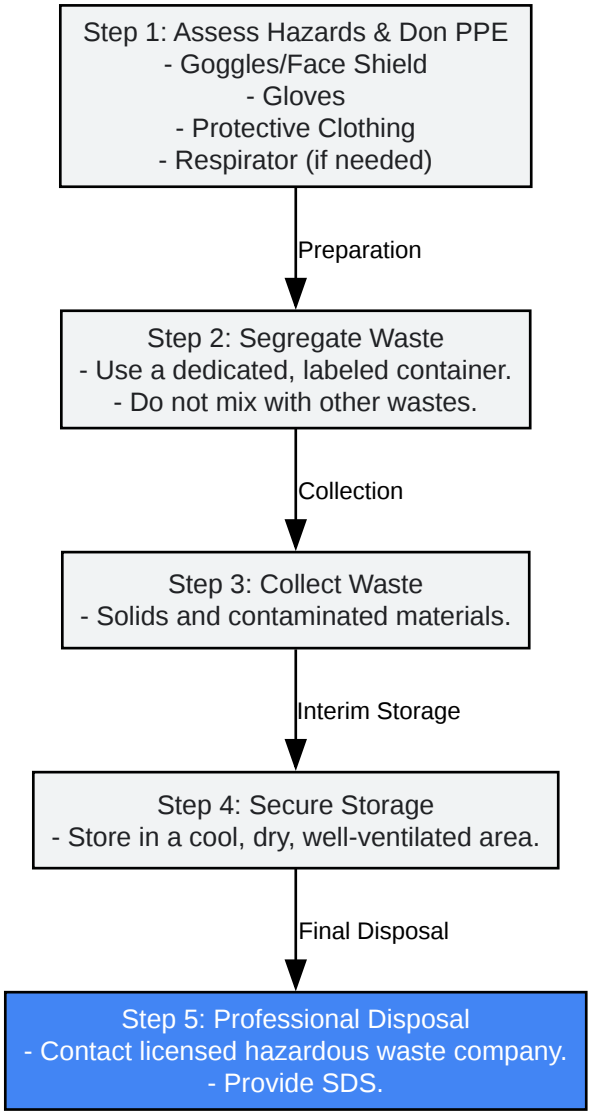
Property	Value	Reference
Acute Toxicity (Oral)	LD50: 500.1 mg/kg (analogy)	Sigma-Aldrich SDS
Melting Point/Range	138 - 140 °C (280 - 284 °F)	Sigma-Aldrich SDS
Toxicity to Daphnia	EC50 (Daphnia magna): > 100 mg/l (analogy)	Sigma-Aldrich SDS
Molecular Weight	162.62 g/mol	Guidechem[1]

Experimental Workflow for Disposal

The following diagram illustrates the logical flow for the proper disposal of **2-Chlorobenzoic acid-13C6**.

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Workflow for Proper Disposal of 2-Chlorobenzoic acid-13C6



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Caption: Disposal workflow for **2-Chlorobenzoic acid-13C6**.

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